

"Ethyl 2-(4-cyanophenyl)acetate" stability and storage conditions

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Compound of Interest

Compound Name: Ethyl 2-(4-cyanophenyl)acetate

Cat. No.: B075308

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **Ethyl 2-(4-cyanophenyl)acetate** (CAS No: 1528-41-2).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ethyl 2-(4-cyanophenyl)acetate**?

A1: **Ethyl 2-(4-cyanophenyl)acetate** should be stored in a tightly sealed container in a dry environment at room temperature.^{[1][2]}

Q2: What is the physical appearance of **Ethyl 2-(4-cyanophenyl)acetate**?

A2: It is a solid compound.^[3] Some sources describe it as a colorless to pale yellow liquid, which may indicate that the melting point is near room temperature or that impurities are present.^[4] Its documented melting point is 90-94°C.^{[1][2]}

Q3: Is **Ethyl 2-(4-cyanophenyl)acetate** sensitive to moisture?

A3: While specific data for this compound is limited, nitrile and ester functional groups can be sensitive to moisture.^[5] It is recommended to store it in a dry environment to prevent potential

hydrolysis of the ester or nitrile group.[1][2][6]

Q4: Is this compound light-sensitive?

A4: Although not explicitly stated for this specific chemical, many organic compounds are sensitive to light.[6] To ensure stability, it is best practice to store it in a dark place or in an opaque container.[6][7]

Q5: What are the known incompatibilities for **Ethyl 2-(4-cyanophenyl)acetate**?

A5: Based on the functional groups present, it is prudent to avoid strong oxidizing agents, strong acids, and strong bases.[8] Such substances can react with the ester or nitrile groups.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Change in color (e.g., yellowing)	Impurities, degradation due to light exposure or reaction with contaminants.	1. Ensure the storage container is properly sealed and opaque. 2. Store in a dark, dry place. 3. Verify the purity of the compound using appropriate analytical methods (e.g., HPLC, NMR).
Clumping or change in consistency	Absorption of moisture.	1. Store in a desiccator or with a desiccant. 2. Ensure the container is tightly sealed. 3. If moisture is suspected, the compound may need to be dried under vacuum (if thermally stable).
Unexpected reaction results	Compound degradation or presence of impurities.	1. Re-test the purity of the starting material. 2. Consider potential degradation pathways such as hydrolysis. 3. Ensure all reaction glassware is dry and the reaction is performed under an inert atmosphere if necessary.
Poor solubility	Incorrect solvent choice or degraded material.	1. Ethyl 2-(4-cyanophenyl)acetate is soluble in organic solvents like ethanol and ether, with limited solubility in water. ^[4] 2. If solubility issues persist with appropriate solvents, it may indicate degradation or polymerization.

Experimental Protocols

Protocol for Assessing Compound Stability

This protocol outlines a general method for assessing the stability of **Ethyl 2-(4-cyanophenyl)acetate** under various conditions.

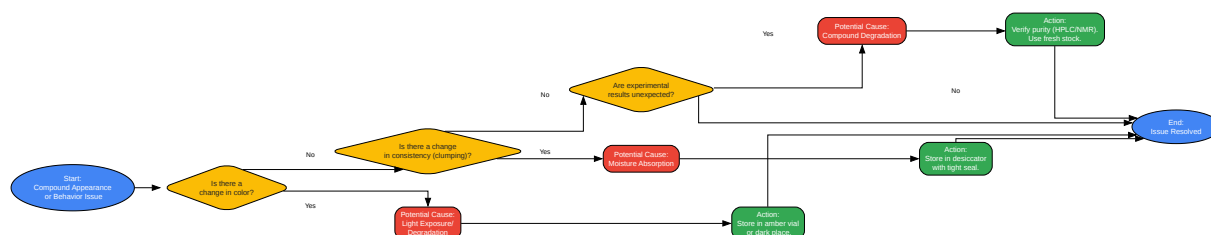
1. Materials:

- **Ethyl 2-(4-cyanophenyl)acetate**
- HPLC-grade solvents (e.g., acetonitrile, water)
- Vials (clear and amber)
- Temperature-controlled chambers/ovens
- Desiccator
- HPLC system with a suitable column (e.g., C18)

2. Procedure:

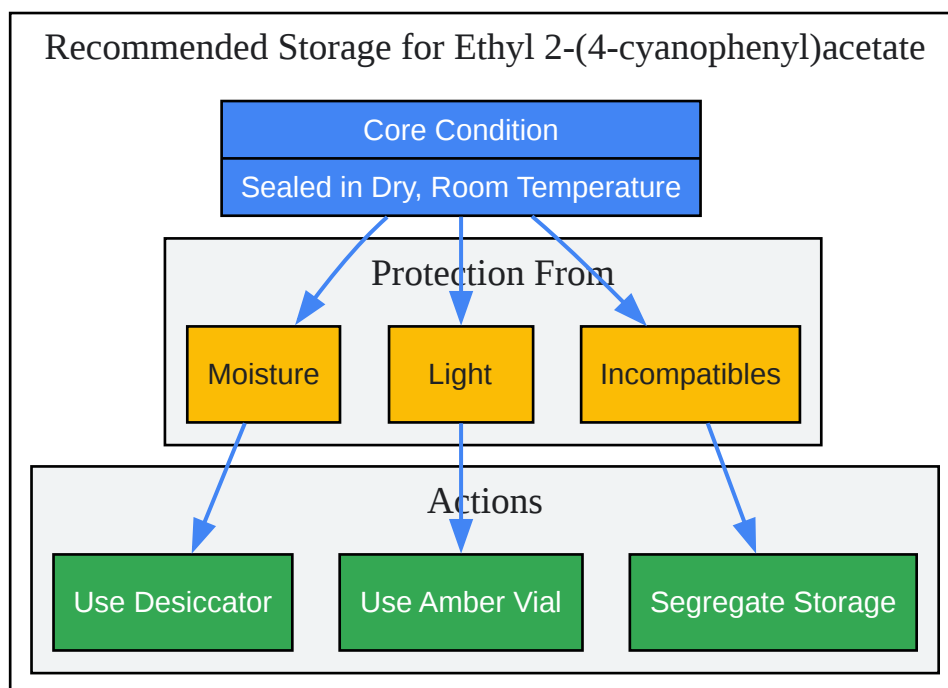
- **Initial Analysis:** Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile) and perform an initial HPLC analysis to determine its purity and retention time. This will serve as the baseline (T=0).
- **Sample Preparation for Stress Conditions:**
 - **Light Exposure:** Place a sample in a clear vial and another in an amber vial. Expose both to ambient laboratory light.
 - **Elevated Temperature:** Place a sample in an amber vial in an oven at a controlled temperature (e.g., 40°C).
 - **Humidity:** Place a sample in an open vial within a desiccator containing a saturated salt solution to maintain a specific relative humidity.
- **Time Points:** Analyze the samples at regular intervals (e.g., 1 week, 2 weeks, 1 month).
- **Analysis:** At each time point, dissolve a known quantity of the stressed sample in the HPLC solvent and analyze its purity by HPLC. Compare the chromatograms to the baseline to identify any new peaks (degradants) and a decrease in the main peak area.
- **Data Interpretation:** A significant decrease in the purity or the appearance of new peaks indicates degradation under the tested conditions.

Visualizations



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Caption: Troubleshooting workflow for stability issues.



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Caption: Recommended storage conditions logic.

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